

# stability and storage of 4-Bromo-2-phenylpent-4-enenitrile

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## Compound of Interest

Compound Name: 4-Bromo-2-phenylpent-4-enenitrile

Cat. No.: B159394

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## An In-depth Technical Guide to the Stability and Storage of 4-Bromo-2-phenylpent-4-enenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information regarding the stability and storage of **4-Bromo-2-phenylpent-4-enenitrile** (CAS No. 137040-93-8). Due to the limited availability of direct experimental stability data for this specific compound, this guide synthesizes information from material safety data sheets (MSDS), supplier recommendations, and the known chemical reactivity of its constituent functional groups, particularly the allylic bromide moiety.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Bromo-2-phenylpent-4-enenitrile** is presented in Table 1. This data is compiled from various chemical suppliers and databases.

Table 1: Physicochemical Properties of **4-Bromo-2-phenylpent-4-enenitrile**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrN	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	236.11 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	137040-93-8	--INVALID-LINK--, --INVALID-LINK--
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Boiling Point	304.8 °C at 760 mmHg	--INVALID-LINK--
Flash Point	138.2 °C	--INVALID-LINK--
Density	1.357 g/cm <sup>3</sup>	--INVALID-LINK--
Purity (typical)	≥95%	--INVALID-LINK--

## Stability and Storage Recommendations

While a comprehensive stability study for **4-Bromo-2-phenylpent-4-enenitrile** is not publicly available, recommendations can be formulated based on supplier data and the chemical nature of the molecule.

### Recommended Storage Conditions

The primary recommendations for the storage of **4-Bromo-2-phenylpent-4-enenitrile** are summarized in Table 2.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale/Source
Temperature	-20°C for long-term storage. Cool place for short-term.	A commercial supplier suggests -20°C. --INVALID-LINK-- General guidance for reactive compounds is to store them at low temperatures to minimize degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	The presence of an allylic bromide suggests potential sensitivity to oxidation and moisture.
Container	Tightly closed, light-resistant container.	To prevent contact with air and moisture, and to protect from light-induced degradation. --INVALID-LINK--
Location	Dry, well-ventilated area.	To prevent moisture absorption and to safely disperse any potential vapors. --INVALID-LINK--

## Chemical Stability and Incompatibilities

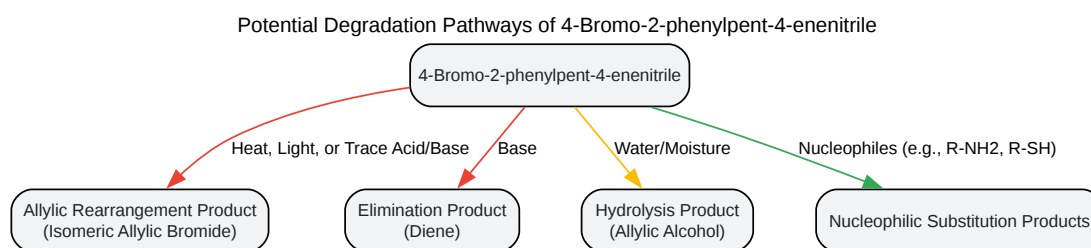
The Material Safety Data Sheet for **4-Bromo-2-phenylpent-4-enenitrile** explicitly states that there is "no data available" for its chemical stability, reactivity, and hazardous decomposition products. --INVALID-LINK-- However, based on the presence of the allylic bromide and nitrile functional groups, several incompatibilities can be inferred:

- **Strong Bases:** The molecule contains a hydrogen atom alpha to both the phenyl and nitrile groups, which can be deprotonated by strong bases. The allylic bromide is also susceptible to elimination reactions in the presence of a base.
- **Strong Oxidizing Agents:** The alkene and the phenyl ring can be susceptible to oxidation.

- **Nucleophiles:** The allylic bromide is a reactive electrophile and will react with a wide range of nucleophiles (e.g., amines, thiols, alcohols).
- **Heat and Light:** Allylic halides can be sensitive to heat and light, which can promote radical reactions or decomposition.

## Potential Degradation Pathways

Given the structure of **4-Bromo-2-phenylpent-4-enenitrile**, several degradation pathways are plausible, primarily involving the reactive allylic bromide moiety.



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Caption: Potential degradation pathways for **4-Bromo-2-phenylpent-4-enenitrile**.

## Allylic Rearrangement

Allylic halides are known to undergo rearrangement, especially when subjected to heat, light, or in the presence of trace amounts of acid or base. This can lead to the formation of a constitutional isomer.

## Elimination

In the presence of a base, **4-Bromo-2-phenylpent-4-enenitrile** can undergo an elimination reaction to form a conjugated diene.

## Hydrolysis

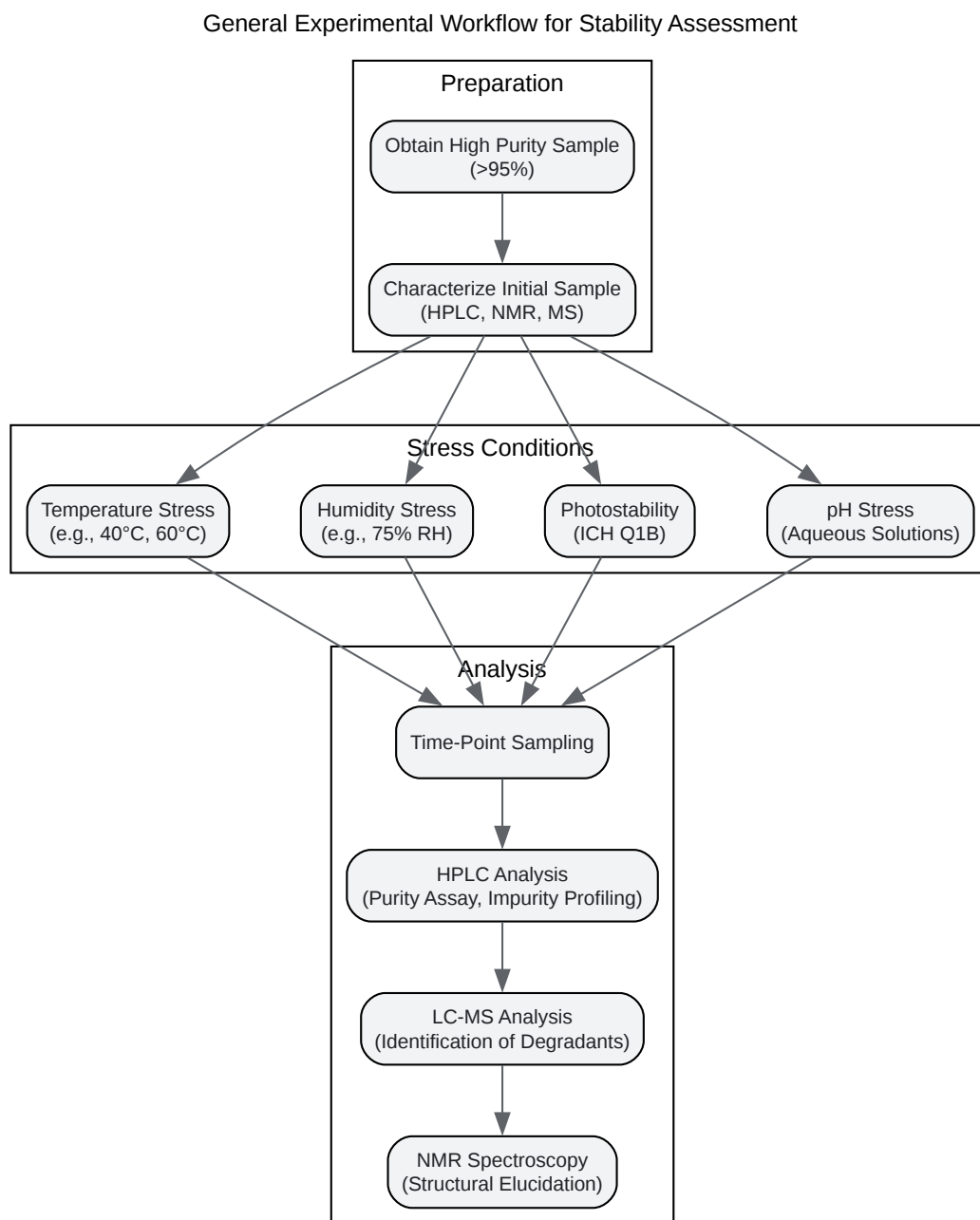
Contact with water or moisture can lead to the hydrolysis of the allylic bromide to the corresponding allylic alcohol. This is a common degradation pathway for reactive halides.

## Nucleophilic Substitution

As a reactive electrophile, the compound will readily react with nucleophiles. This is a key consideration if the compound is to be used in formulations with other active pharmaceutical ingredients or excipients that contain nucleophilic functional groups.

## Experimental Protocols and Handling

Due to the lack of specific published experimental protocols for stability studies on this compound, a general workflow for assessing the stability of a new chemical entity is proposed.



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Caption: A general experimental workflow for assessing the stability of a chemical compound.

## Synthesis and Purification

A reported synthesis of **4-Bromo-2-phenylpent-4-enenitrile** involves the reaction of phenylacetonitrile with 2-bromoallyl bromide using a strong base like lithium hexamethyldisilazane in an inert solvent (tetrahydrofuran) at low temperatures (-78°C). --INVALID-LINK-- This synthetic route suggests that the compound is sensitive to strong bases and that purification should likely be conducted under neutral or slightly acidic conditions at low temperatures.

## Safe Handling Procedures

Based on the available MSDS and the known hazards of similar compounds, the following handling procedures are recommended:

- Ventilation: Handle in a well-ventilated area or a chemical fume hood. --INVALID-LINK--
- Personal Protective Equipment (PPE): Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat. --INVALID-LINK--
- Ignition Sources: Keep away from heat, sparks, and open flames. --INVALID-LINK--
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste. Ensure adequate ventilation and prevent the spill from entering drains. --INVALID-LINK--

## Conclusion

While specific, quantitative stability data for **4-Bromo-2-phenylpent-4-enenitrile** is lacking in the public domain, a conservative approach to its storage and handling is warranted based on its chemical structure. The presence of a reactive allylic bromide functional group suggests that the compound is likely sensitive to heat, light, moisture, bases, and nucleophiles. For long-term preservation of its integrity, storage at -20°C under an inert atmosphere is recommended. Researchers and drug development professionals should exercise caution when handling this compound and consider performing in-house stability studies to determine its suitability for their specific applications.

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